

Technical Guide: Spectroscopic Characterization of Suberic Acid (Octanedioic Acid)

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Compound of Interest

Compound Name: (+)-Suberic acid

Cat. No.: B1247224

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Executive Summary

This technical guide provides a definitive reference for the spectroscopic characterization of Suberic Acid (Octanedioic Acid), a critical C8 dicarboxylic acid used in the synthesis of polyamides, polyesters, and as a linker in drug delivery systems (e.g., HDAC inhibitors).[1]

This document details the specific spectral signatures obtained via Nuclear Magnetic Resonance (

H and

C NMR), Infrared Spectroscopy (FT-IR), and Mass Spectrometry (MS). It is designed for researchers requiring rigorous structural validation and purity assessment protocols.

Chemical Identity & Properties

Property	Data
IUPAC Name	Octanedioic acid
Common Name	Suberic acid
CAS Registry	505-48-6
Molecular Formula	
Molecular Weight	174.19 g/mol
Symmetry	(Centrosymmetric in crystal lattice)

Nuclear Magnetic Resonance (NMR) Spectroscopy[2]

NMR is the primary method for verifying the carbon backbone integrity and symmetry of suberic acid. Due to the molecule's symmetry, the spectra are simplified, showing only half the expected number of unique signals relative to the carbon count.[1]

Experimental Protocol: Sample Preparation

- Solvent Selection: Dimethyl sulfoxide-d6 (DMSO-
) is the preferred solvent for the free acid due to the solubility of the carboxyl groups and the ability to observe the acidic protons (often invisible in
due to exchange).
- Concentration: Dissolve 10–15 mg of suberic acid in 0.6 mL of DMSO-
.
- Reference: Calibrate chemical shifts (
) relative to the residual solvent peak (DMSO-
quintet at 2.50 ppm for
H, septet at 39.5 ppm for

C).

¹H NMR Data (400 MHz, DMSO-)

The proton spectrum exhibits three distinct aliphatic environments and one acidic environment.

Shift (, ppm)	Integration	Multiplicity	Coupling (, Hz)	Assignment	Structural Context
11.96	2H	Singlet (br)	-	-COOH	Carboxylic acid protons. Broadening indicates hydrogen bonding/exchange.
2.19	4H	Triplet	7.3	-CH	Methylene adjacent to carbonyl (deshielded).
1.49	4H	Quintet/Multi	~7.0	-CH	Methylene beta to carbonyl.
1.27	4H	Multiplet	-	-CH	Central methylene chain (bulk shielding).

Analysis: The integration ratio of 1:2:2:2 (normalized to half the molecule) confirms the C8 chain length. The triplet at 2.19 ppm is diagnostic for the

-methylene group in a saturated fatty acid.

¹³C NMR Data (100 MHz, D₂O vs DMSO-)

The carbon spectrum is critical for confirming the oxidation state of the terminal carbons. Note that shifts vary significantly between the free acid (in DMSO) and the salt form (in D

O/buffer).

Table:

C Chemical Shifts (Suberate Anion in D

O, pH 7.4)

Shift (, ppm)	Assignment	Carbon Type
187.02	C1, C8	Carboxylate Carbonyl (-COO)
40.34	C2, C7	-CH
31.24	C3, C6	-CH
28.53	C4, C5	-CH

Note: In the free acid form (DMSO-

), the Carbonyl carbon typically appears upfield near 174.5 ppm, and the

-carbon near 34.0 ppm.[\[1\]](#)

Infrared Spectroscopy (FT-IR)

IR spectroscopy is used primarily to confirm the presence of the carboxylic acid functionality and the absence of aldehyde/alcohol impurities.

Experimental Protocol

- Method: Attenuated Total Reflectance (ATR) on neat solid is recommended for speed and consistency. Alternatively, a KBr pellet (1% w/w) can be used.^[1]

- Resolution: 4 cm

, 16 scans.

Characteristic Absorption Bands^{[1][3]}

Wavenumber (cm ⁻¹)	Intensity	Vibration Mode	Functional Group
2500 – 3300	Broad, Strong	O-H Stretch	Carboxylic Acid (H-bonded dimer)
2850 – 2950	Medium, Sharp	C-H Stretch	Alkane backbone (sp ³ C-H)
1680 – 1710	Strong, Sharp	C=O ^{[1][2][3]} Stretch	Carbonyl (Dimer form)
1400 – 1450	Medium	C-O-H Bend	In-plane bending
1200 – 1300	Strong	C-O Stretch	C-O single bond
900 – 950	Broad, Medium	O-H Bend	Out-of-plane (dimer characteristic)

Diagnostic Feature: The "fermi resonance" often observed in carboxylic acids creates a broad, ragged absorption pattern in the 2500-3300 cm⁻¹

region, often overlapping with C-H stretches.^[1]

Mass Spectrometry (MS)^{[6][7][8][9][10]}

Mass spectrometry provides molecular weight confirmation. For dicarboxylic acids, Electrospray Ionization (ESI) in negative mode is the most sensitive method.^[1]

Experimental Protocol

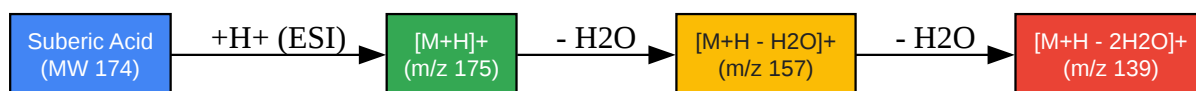
- Ionization: ESI (Negative Mode) or EI (70 eV) after derivatization (e.g., TMS ester).

- Solvent: Methanol/Water (50:50) with 0.1% Formic Acid (for Positive mode) or Ammonium Acetate (for Negative mode).

Fragmentation Data[1]

Ionization Mode	m/z	Identity	Mechanism
ESI (-)	173.1	[M-H]	Deprotonation (Parent Ion)
ESI (+)	175.1	[M+H]	Protonation
ESI (+)	157.1	[M+H - H O]	Dehydration (Acylium ion formation)
EI (70 eV)	138	[M - 2H O]	Loss of two water molecules
EI (70 eV)	55	[C H]	Hydrocarbon fragment

Fragmentation Pathway Diagram[1]

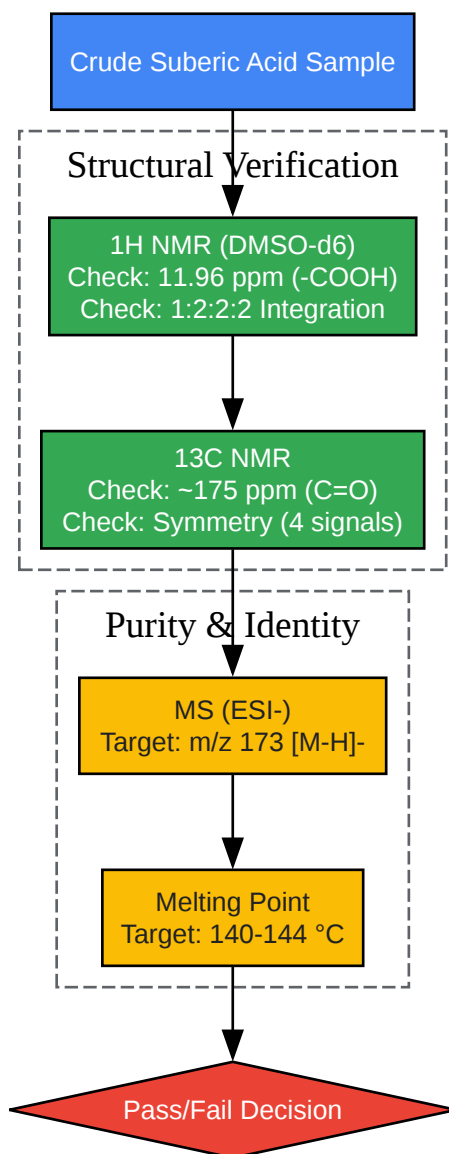


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Caption: ESI(+) Fragmentation pathway showing sequential dehydration of the dicarboxylic acid.

Integrated Characterization Workflow

To certify a sample of suberic acid for pharmaceutical use (e.g., as a linker synthesis starting material), the following decision tree ensures purity.



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Caption: Analytical workflow for the validation of suberic acid purity and identity.

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